

Technical Support Center: O-Demethylencaainide Synthesis

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Compound of Interest

Compound Name: O-Demethylencaainide

CAS No.: 81329-70-6

Cat. No.: B041967

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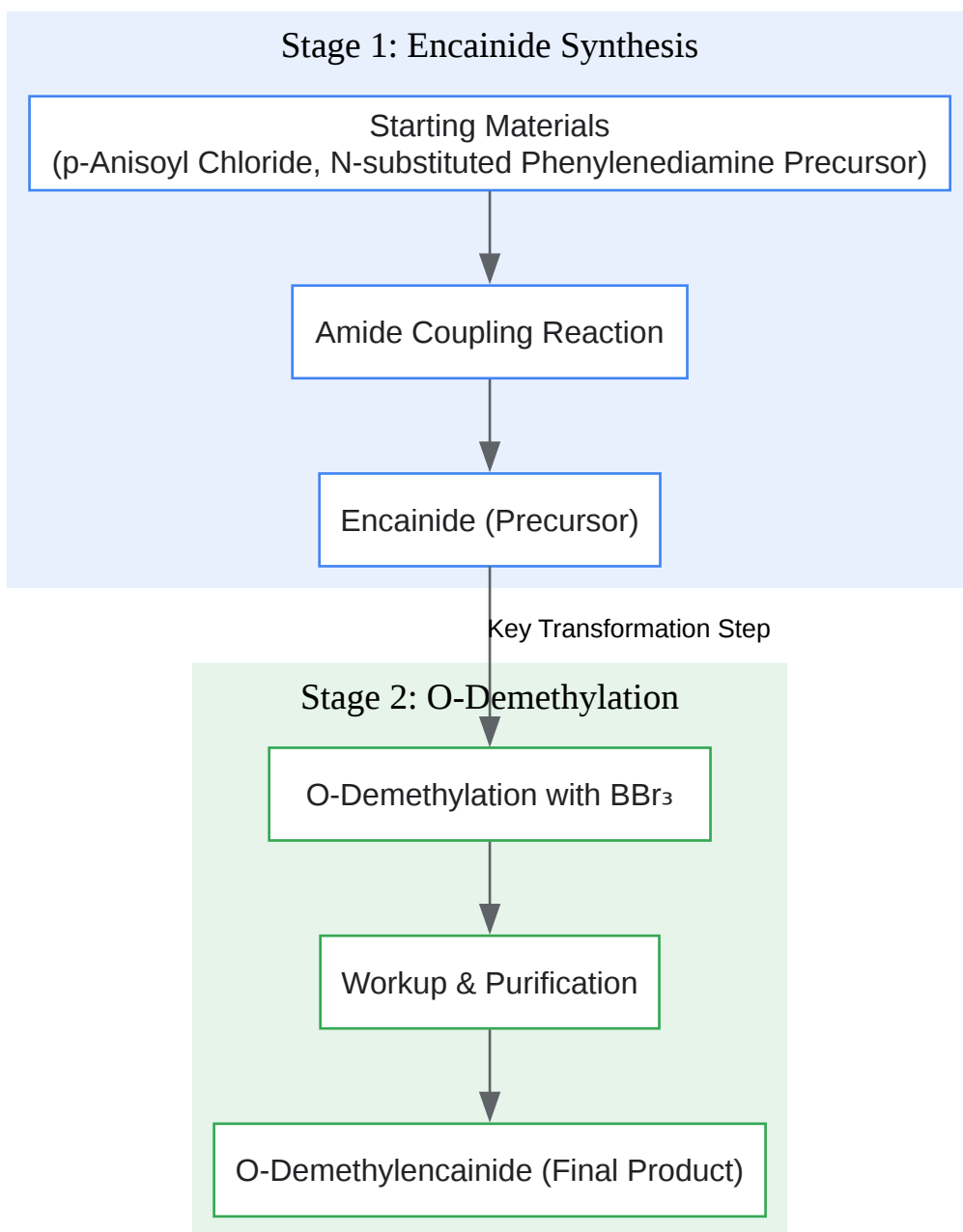
Prepared by the Office of the Senior Application Scientist

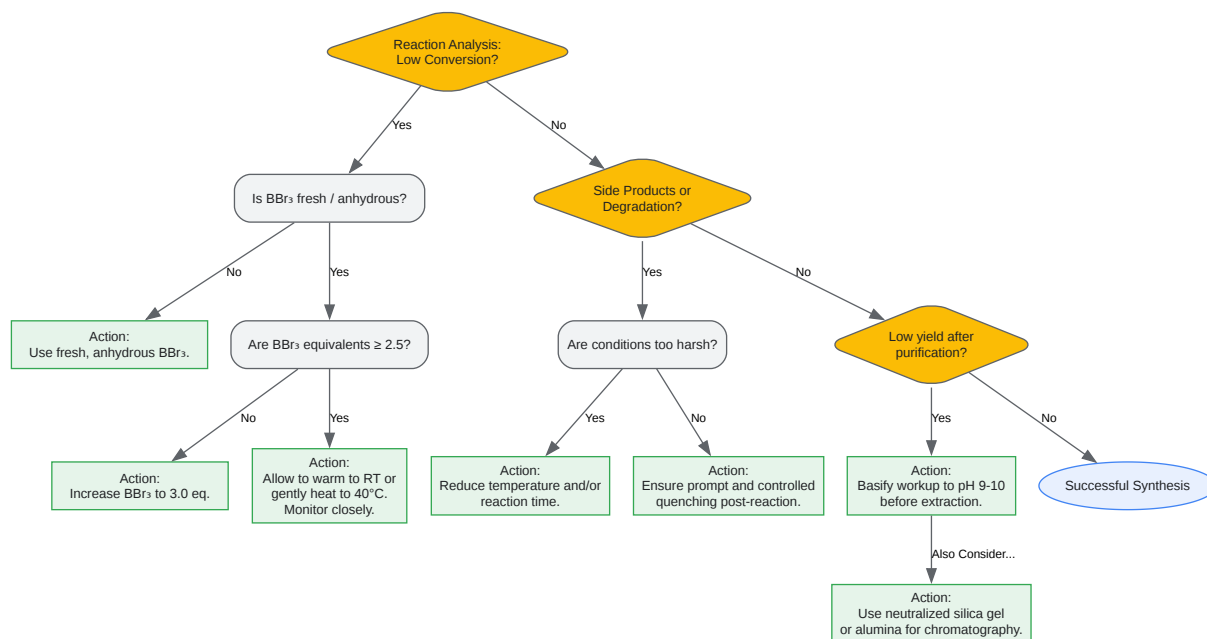
Welcome to the technical support center for **O-Demethylencaainide** (ODE) synthesis. This guide is designed for researchers, medicinal chemists, and drug development professionals. **O-Demethylencaainide** is the primary active metabolite of the Class IC antiarrhythmic agent, Encainide.^{[1][2]} Its synthesis is crucial for pharmacological studies, metabolite profiling, and the development of reference standards.

The most direct synthetic route to **O-Demethylencaainide** involves the O-demethylation of its parent compound, Encainide. This guide provides a plausible synthetic protocol and focuses on troubleshooting the critical demethylation step, a reaction often fraught with challenges such as low yield and side-product formation.

Proposed Synthetic Workflow

The synthesis is approached as a two-stage process: first, the synthesis of the precursor, Encainide, followed by its selective O-demethylation.





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Sources

- 1. Encainide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Relation of blood level and metabolites to the antiarrhythmic effectiveness of encainide - PubMed [pubmed.ncbi.nlm.nih.gov]
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